

A Technical Guide to the Physical Properties of Triton X-100 Solutions

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Compound of Interest

Compound Name: Triton X 100

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This technical guide provides an in-depth overview of the core physical properties of Triton X-100 solutions. Triton X-100, a nonionic surfactant, is a crucial excipient in pharmaceutical formulations and a common laboratory reagent for cell lysis, protein solubilization, and as a wetting agent. A thorough understanding of its physical characteristics is essential for optimizing experimental protocols, ensuring formulation stability, and controlling manufacturing processes.

Core Physical Properties of Triton X-100

Triton X-100 is the registered trademark for octylphenol ethoxylate, which possesses a hydrophilic polyethylene oxide chain (averaging 9.5 ethylene oxide units) and a hydrophobic 4-(1,1,3,3-tetramethylbutyl)-phenyl group.^[1] This amphipathic structure dictates its behavior in aqueous solutions, leading to the formation of micelles above a certain concentration.

Quantitative Data Summary

The following tables summarize key physical properties of Triton X-100 and its aqueous solutions. These values are critical for applications ranging from fluid handling to formulation development.

Table 1: General Physical and Performance Properties of Triton X-100

Property	Value	Conditions	Reference(s)
Molecular Weight (Average)	~625 g/mol	-	[2]
Appearance	Clear, viscous liquid	25°C	[3]
Density (Neat)	1.06-1.07 g/mL	20-25°C	[2][4][5]
Viscosity (Neat)	~240-270 cP	25°C	[3][4]
Refractive Index (Neat)	~1.491	20°C	[4]
HLB (Hydrophile-Lipophile Balance)	13.4 - 13.5	Calculated	[2][5]
Cloud Point	63-69°C	1% aqueous solution	[2][5]
pH	6.0 - 8.0	5% aqueous solution	[2][4]

Table 2: Critical Micelle Concentration (CMC) of Triton X-100 in Water

Temperature	CMC (mM)	CMC (ppm)	Reference(s)
25°C	0.22 - 0.24 mM	~189 ppm	[2][5]

Note: The CMC of nonionic surfactants like Triton X-100 generally decreases with an increase in temperature.[6]

Table 3: Density of Aqueous Triton X-100 Solutions at Various Temperatures

Molar Concentration (mol·dm ⁻³)	Density at 298 K (g·cm ⁻³)	Density at 308 K (g·cm ⁻³)	Density at 318 K (g·cm ⁻³)
0.00018	0.99728	0.99426	0.99042
0.00036	0.99751	0.99449	0.99066
0.00054	0.99774	0.99472	0.99089
0.00072	0.99797	0.99495	0.99113
0.00090	0.99820	0.99518	0.99136
0.00108	0.99843	0.99541	0.99159
0.00126	0.99866	0.99564	0.99182
0.00144	0.99889	0.99587	0.99205
0.00162	0.99912	0.99610	0.99228
0.00180	0.99935	0.99633	0.99251

Data adapted from Yadav, S. K. (2012). Asian Journal of Chemistry; Vol. 24, No. 4, 1439-1441.

Table 4: Surface Tension of Aqueous Triton X-100 Solutions at 25°C

Concentration (wt%)	Surface Tension (dynes/cm)
1.0	33
0.1	31
0.01	30
0.001	38

Data adapted from a technical document on Triton® X Surfactants.

Table 5: Viscosity of Aqueous Triton X-100 Solutions

Concentration (wt%)	Viscosity Behavior at 25°C
< 40%	Viscosity increases with concentration.
40% - 70%	Gel formation may occur, leading to a very high viscosity.
> 70%	Viscosity decreases as concentration approaches that of the neat liquid.

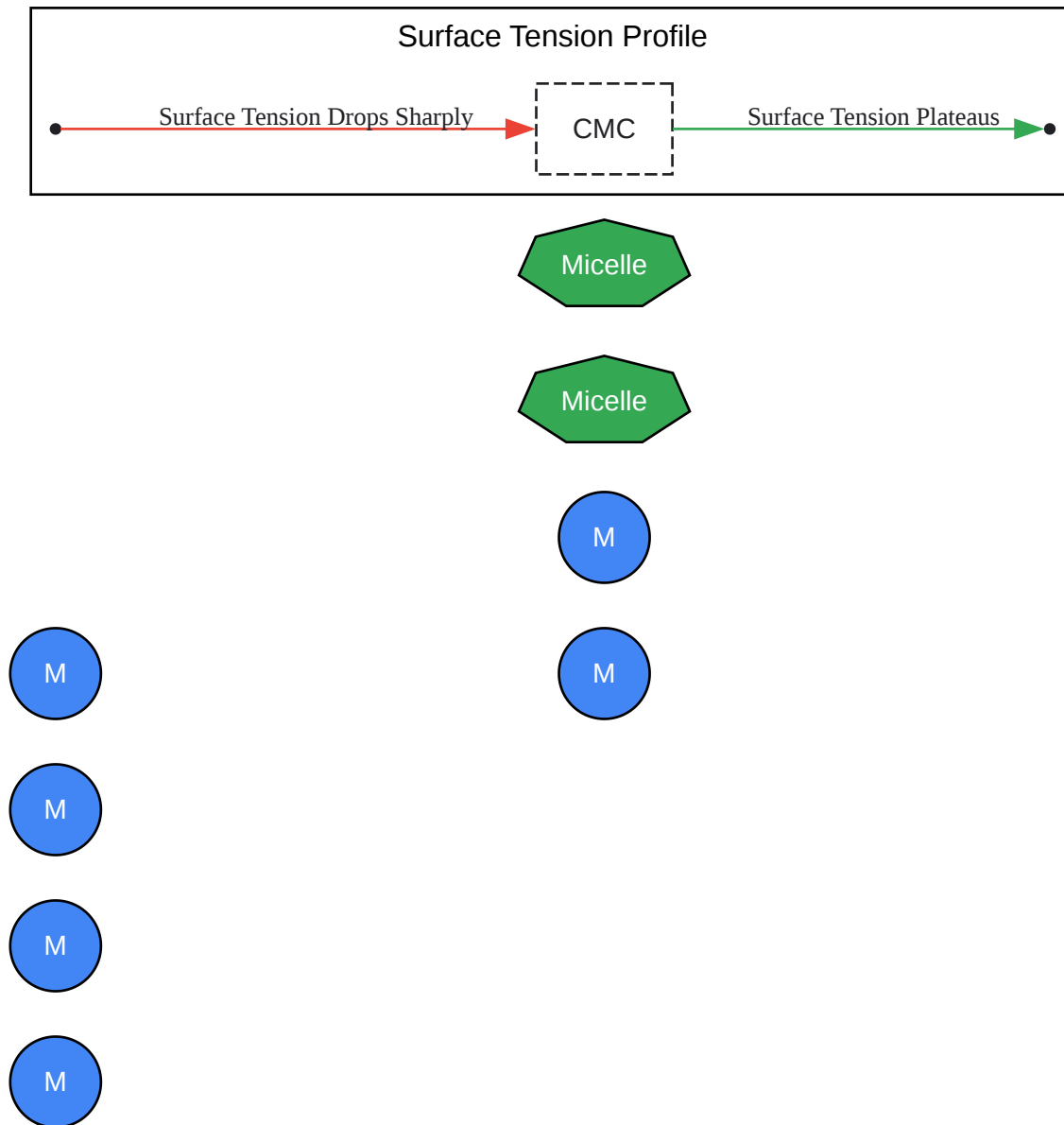
Note: The viscosity of aqueous Triton X-100 solutions is highly dependent on concentration and temperature. At concentrations between 40-70%, the solution can form a gel phase at room temperature, significantly increasing its viscosity.^[1]

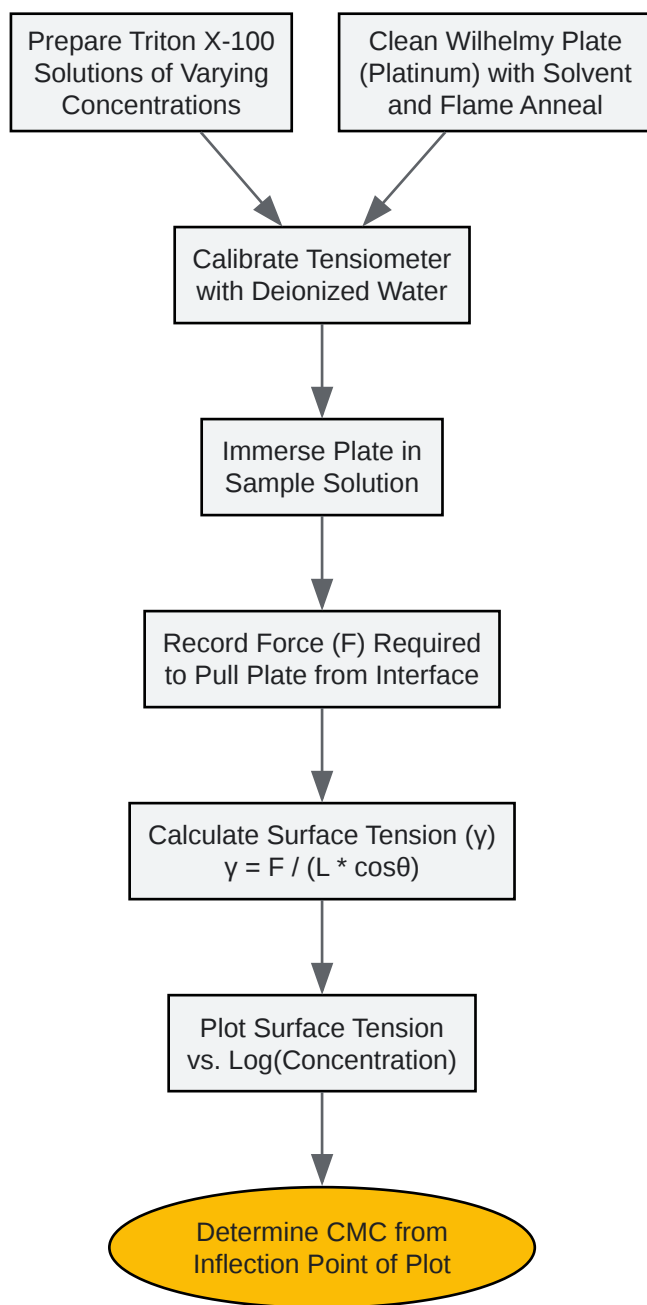
Visualizations: Conceptual and Experimental Workflows

Triton X-100 Behavior in Aqueous Solution

The diagram below illustrates the relationship between the concentration of Triton X-100 and its physical state in solution. Below the Critical Micelle Concentration (CMC), Triton X-100 exists primarily as individual molecules (monomers). As concentration increases, these monomers progressively populate the air-water interface, causing a sharp drop in surface tension. Above the CMC, the interface becomes saturated, and excess monomers self-assemble into spherical structures called micelles. At this point, the surface tension remains relatively constant.

Triton X-100 Concentration vs. Micelle Formation





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